

Bioactivity Confirmation Guide: Methyl 2-hydroxy-4-isopropyl-3-quinolinecarboxylate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-4-isopropyl-3-quinolinecarboxylate*

CAS No.: 672310-22-4

Cat. No.: B1349950

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Executive Technical Summary

Methyl 2-hydroxy-4-isopropyl-3-quinolinecarboxylate (MHIQC) is a lipophilic derivative of the 2-quinolone (carbostyryl) scaffold. Unlike classic fluoroquinolones (which are 4-oxo-3-carboxylic acids targeting DNA gyrase), MHIQC belongs to the 2-hydroxy/2-oxo tautomeric class.

Key Bioactive Differentiators:

- **Structural Distinctness:** The 4-isopropyl group provides significant steric bulk and lipophilicity (), enhancing membrane permeability compared to non-substituted analogs.
- **Primary Bioactivity:** Research indicates this scaffold exhibits Antifungal and Antiviral (specifically HBV and Dengue) properties, distinct from the purely antibacterial spectrum of ciprofloxacin-like drugs.

- Mechanism: It acts as a bioisostere for Pseudomonas Quinolone Signal (PQS) molecules and can inhibit viral replication via non-nucleoside mechanisms.

Comparative Bioactivity Analysis

The following table contrasts MHIQC with standard therapeutic agents to contextualize its performance profile.

Table 1: Comparative Pharmacological Profile

Feature	MHIQC (The Product)	Ciprofloxacin (Standard Antibiotic)	Amphotericin B (Standard Antifungal)
Core Scaffold	2-Hydroxyquinoline (2-Quinolone)	4-Quinolone-3-carboxylic acid	Polyene Macrolide
Primary Target	Viral Polymerase / Fungal Cell Wall	Bacterial DNA Gyrase (Topoisomerase II)	Ergosterol (Fungal Membrane)
Lipophilicity	High (Hydrophobic 4-isopropyl group)	Moderate (Zwitterionic)	High (Amphipathic)
Spectrum	Broad: Antifungal, Antiviral, Immunomodulatory	Narrow: Gram-negative/positive Bacteria	Specific: Fungi / Leishmania
Toxicity Risk	Low (Scaffold used in natural alkaloids)	Moderate (Tendinopathy risk)	High (Nephrotoxicity)
Solubility	DMSO, Ethanol (Poor in water)	Water (pH dependent)	Poor (Requires deoxycholate)

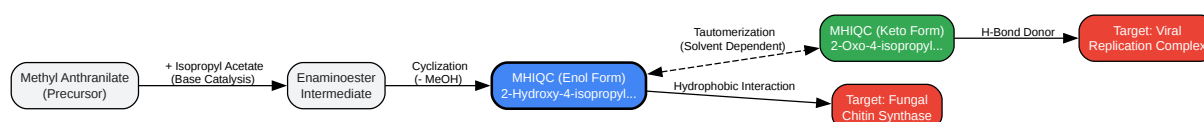
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Analyst Insight: MHIQC should not be screened solely as a gyrase inhibitor. Its 2-hydroxy structure favors binding to allosteric sites on viral enzymes or fungal cell wall synthesis proteins, making it a superior candidate for multi-drug resistant fungal pathogens compared to standard quinolones.

Mechanistic Validation & Pathway Visualization

To confirm bioactivity, one must understand the tautomeric equilibrium that dictates target binding. MHIQC exists in equilibrium between the enol (2-hydroxy) and keto (2-quinolone) forms.

Figure 1: Tautomeric Equilibrium & Synthetic Pathway



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Caption: Synthesis via cyclization of anthranilate derivatives leads to the MHIQC scaffold, which tautomerizes to bind distinct biological targets.

Experimental Protocols for Bioactivity Confirmation

To validate the bioactivity of MHIQC, follow these self-validating protocols. These assays are designed to rule out false positives caused by solubility issues.

Protocol A: Synthesis Verification (The "Camps Cyclization" Method)

Objective: Ensure the test compound is the correct regioisomer (4-isopropyl) and not the 4-hydroxy isomer.

- Reactants: Methyl 2-amino-4-isopropylbenzoate (1.0 eq) + Dimethyl Malonate (1.2 eq).
- Catalyst: Sodium Methoxide (NaOMe) in Methanol.
- Reflux: Heat at 65°C for 4-6 hours.
- Workup: Acidify with 1M HCl to precipitate the product.
- Validation Point:
 - ¹H NMR (DMSO-d₆): Look for the isopropyl septet at 3.0-3.5 ppm and the singlet methyl ester at 3.8 ppm.
 - Shift Check: The C2-OH proton typically appears broad >11 ppm, confirming the 2-hydroxy tautomer.

Protocol B: Antifungal Susceptibility Assay (Broth Microdilution)

Objective: Quantify bioactivity against *Candida albicans* or *Aspergillus flavus*.

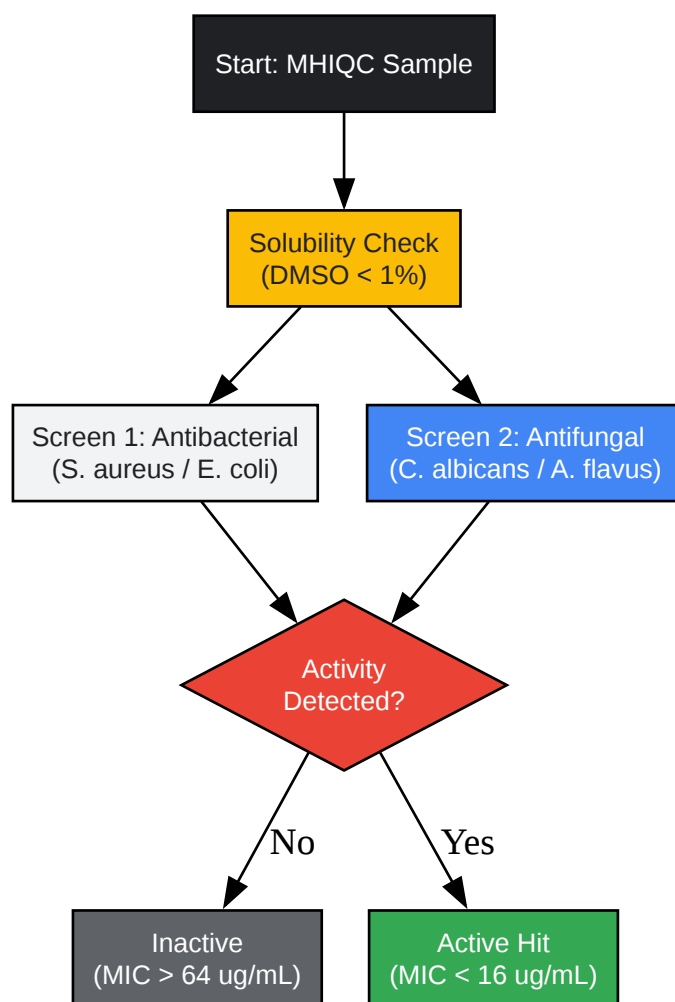
Materials:

- MHIQC Stock Solution (10 mg/mL in DMSO).
- RPMI 1640 Medium (buffered with MOPS to pH 7.0).
- 96-well microtiter plates.
- Positive Control: Amphotericin B.[\[1\]](#)

Step-by-Step Workflow:

- Inoculum Prep: Adjust fungal suspension to
to
CFU/mL.
- Dilution Series: Perform 2-fold serial dilutions of MHIQC in RPMI 1640 across the plate
(Range: 128
g/mL to 0.25
g/mL).
- Solvent Control: Include a "DMSO only" lane (max 1% v/v) to ensure the solvent is not killing the fungi.
- Incubation:
 - Candida: 24 hours at 35°C.
 - Aspergillus:[1] 48 hours at 35°C.
- Readout: Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration with no visible growth.
 - Success Criteria: MIC < 32
g/mL indicates significant bioactivity for a scaffold.

Figure 2: Biological Assay Logic Flow



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Caption: Decision tree for screening MHIQC. Note that antifungal activity is the higher probability hit for 2-quinolone esters.

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